

Technical Guide: Solubility Profile of 2,6dichloro-3-nitropyridine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2,6-Dichloro-3-nitropyridine

Cat. No.: B041883

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,6-dichloro-3-nitropyridine**, a key intermediate in the synthesis of various agrochemicals and pharmaceuticals.[1] A thorough understanding of its solubility in common laboratory solvents is crucial for optimizing reaction conditions, purification processes, and formulation development. This document outlines known solubility characteristics and provides detailed experimental protocols for the quantitative determination of its solubility.

Compound Overview

2,6-dichloro-3-nitropyridine is a yellow crystalline powder or chunk solid.[1] It is identified by CAS Number 16013-85-7 and has a molecular weight of 192.99 g/mol .[2][3] The compound is known to be a stable solid under recommended storage conditions, typically at room temperature in a dry, dark place.[1]

Qualitative and Quantitative Solubility Data

Published quantitative solubility data for **2,6-dichloro-3-nitropyridine** in a wide range of common laboratory solvents is scarce. However, qualitative assessments are available, indicating that the compound is "sparingly soluble in water" and "soluble in Methanol".[1]

For research and development purposes, precise quantitative data is essential. The following table is provided as a template for researchers to systematically record experimentally



determined solubility data at a specified temperature.

Table 1: Experimentally Determined Solubility of 2,6-dichloro-3-nitropyridine

Solvent Class	Solvent Name	Temperat ure (°C)	Solubility (g/100 mL)	Solubility (mg/mL)	Molar Solubility (mol/L)	Notes
Polar Protic	Water	25				
Methanol	25	_	_			
Ethanol	25					
Isopropano I	25	-				
Polar Aprotic	Acetone	25				
Ethyl Acetate	25		_			
Dimethylfor mamide (DMF)	25	-				
Dimethyl Sulfoxide (DMSO)	25	-				
Nonpolar/H alogenated	Dichlorome thane (DCM)	25				
Chloroform	25		-			
Toluene	25	-				
n-Hexane	25	-				



Experimental Protocols for Solubility Determination

To obtain the quantitative data for Table 1, established methods such as the gravimetric and UV-Vis spectrophotometric methods can be employed. These protocols are generalized and should be adapted based on specific laboratory equipment and safety guidelines.

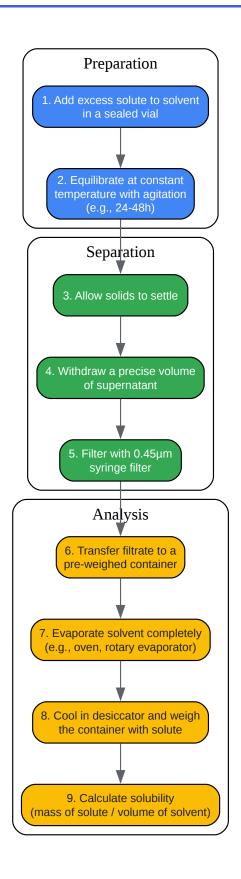
Gravimetric Method

The gravimetric method is a fundamental and reliable technique for determining the solubility of a solid in a liquid. It involves creating a saturated solution, separating a known volume, evaporating the solvent, and weighing the residual solute.

Objective: To determine the mass of **2,6-dichloro-3-nitropyridine** that dissolves in a specific volume of a solvent at a controlled temperature.

Methodology Workflow:





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Gravimetric method workflow for solubility determination.



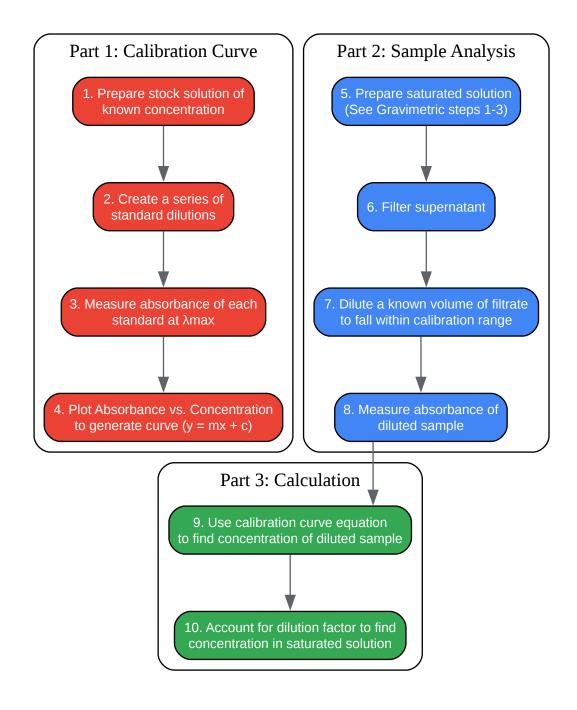
UV-Vis Spectrophotometric Method

This method is suitable for compounds that absorb ultraviolet or visible light and can offer higher throughput than the gravimetric method, especially when screening multiple solvents. It requires the initial generation of a calibration curve.

Objective: To determine the concentration of **2,6-dichloro-3-nitropyridine** in a saturated solution using its UV absorbance.

Methodology Workflow:





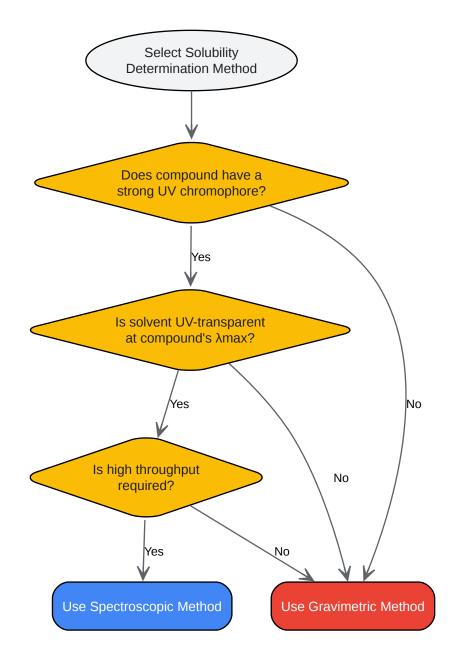
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UV-Vis spectrophotometric method workflow.

Logical Relationships in Method Selection

The choice between the gravimetric and spectroscopic methods depends on several factors, including the properties of the solute and solvent, available equipment, and the required throughput.





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Decision workflow for selecting a solubility method.

Conclusion

While existing literature provides a qualitative starting point, the successful application of **2,6-dichloro-3-nitropyridine** in research and development necessitates precise, quantitative solubility data. The experimental protocols and data organization framework provided in this guide offer a systematic approach for researchers to determine and record the solubility profile



of this compound in various common laboratory solvents, facilitating more efficient and reproducible scientific outcomes.

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References

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- 3. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Guide: Solubility Profile of 2,6-dichloro-3-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041883#solubility-of-2-6-dichloro-3-nitropyridine-in-common-lab-solvents]

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